

# An In-depth Technical Guide on Pentamagnesium Digallide: Core Properties

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Compound Name:	Pentamagnesium digallide	
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This technical guide provides the fundamental molecular information for **pentamagnesium digallide**, a key intermetallic compound. The focus of this document is to present the core quantitative data regarding its molecular formula and weight.

### **Molecular Formula and Weight**

**Pentamagnesium digallide** is an intermetallic compound consisting of five magnesium atoms and two gallium atoms.[1] Its chemical structure is notable as it features gallium in a rare -5 oxidation state.[1][2][3]

The molecular formula and molecular weight are fundamental parameters for any chemical substance, crucial for stoichiometric calculations, material characterization, and experimental design.

Data Presentation: Core Molecular Properties

The essential quantitative data for **pentamagnesium digallide** is summarized in the table below for clarity and ease of reference.



Property	Value
Molecular Formula	Mg <sub>5</sub> Ga <sub>2</sub> [1][3]
Molecular Weight	260.97 g/mol [1][2][3]
Synonyms	Magnesium gallide(-V)[2][3]
CAS Number	12064-14-1[1][2][3]

## **Experimental Protocols and Visualizations**

The scope of this particular guide is to furnish the foundational molecular data for **pentamagnesium digallide**. As such, detailed experimental protocols for synthesis or analysis are beyond this document's purview. Similarly, signaling pathways or complex experimental workflows, which would necessitate visualization via diagrams, are not applicable to the description of a single chemical compound's core properties like molecular formula and weight.

For researchers interested in the synthesis of **pentamagnesium digallide**, a common method involves the splat quenching of a molten mixture of magnesium and gallium, followed by an annealing process.[1][3] Further investigation into metallurgical or materials science literature is recommended for detailed experimental procedures.

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